

An In-depth Technical Guide to Pro8-Oxytocin: Sequence, Modifications, and Characterization

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Compound of Interest

Compound Name: *Pro8-Oxytocin*

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Abstract

Pro8-Oxytocin is a naturally occurring nonapeptide analog of oxytocin identified in New World monkeys. It is characterized by the substitution of a proline residue for the leucine typically found at position 8 in the consensus mammalian oxytocin sequence. This subtle modification has been shown to alter its binding affinity and functional potency at oxytocin and vasopressin receptors, with implications for its physiological and behavioral effects. This technical guide provides a comprehensive overview of the **Pro8-Oxytocin** peptide, including its sequence and key modifications, a summary of its quantitative pharmacological data, detailed experimental protocols for its synthesis and characterization, and visualizations of its signaling pathway and experimental workflow.

Pro8-Oxytocin Peptide Sequence and Modifications

Pro8-Oxytocin is a cyclic nonapeptide with the following amino acid sequence:

Cys-Tyr-Ile-Gln-Asn-Cys-Pro-Pro-Gly-NH₂[1]

A disulfide bridge between the two cysteine residues (Cys1 and Cys6) is essential for its biological activity. The primary modification that distinguishes **Pro8-Oxytocin** from the consensus mammalian oxytocin is the presence of a proline residue at position 8, in place of a leucine (Leu8-Oxytocin).[2][3] This substitution introduces a rigid bend in the peptide's C-terminal tail. The C-terminus is amidated.

Quantitative Pharmacological Data

The following tables summarize the binding affinities (IC_{50}/K_i) and functional potencies (EC_{50}) of **Pro8-Oxytocin** in comparison to Leu8-Oxytocin and Arginine Vasopressin (AVP) at primate oxytocin receptors (OTR) and vasopressin 1a receptors (AVPR1a). Data were obtained from studies using Chinese Hamster Ovary (CHO) cells expressing the respective recombinant primate receptors.

Table 1: Binding Affinity (IC_{50}/K_i , nM) at Primate Oxytocin Receptors (OTR)

Ligand	Human OTR	Macaque OTR	Marmoset OTR
Pro8-Oxytocin	20	40	150
Leu8-Oxytocin	90	70	400
Arginine Vasopressin (AVP)	520	460	2900

Table 2: Functional Potency (EC_{50} , pM) for Intracellular Calcium Mobilization at Primate OTR

Ligand	Human OTR	Macaque OTR	Marmoset OTR
Pro8-Oxytocin	70	1340	50
Leu8-Oxytocin	130	2100	160
Arginine Vasopressin (AVP)	230	7800	430

Table 3: Binding Affinity (IC_{50} , nM) at Primate Vasopressin 1a Receptors (AVPR1a)

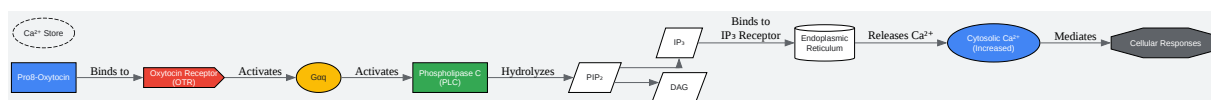
Ligand	Human AVPR1a	Macaque AVPR1a	Marmoset AVPR1a
Pro8-Oxytocin	8	21	150
Leu8-Oxytocin	16	28	220
Arginine Vasopressin (AVP)	0.63	1.1	0.78

Table 4: Functional Potency (EC₅₀, nM) for Intracellular Calcium Mobilization at Primate AVPR1a

Ligand	Human AVPR1a	Macaque AVPR1a	Marmoset AVPR1a
Pro8-Oxytocin	110	10	6.7
Leu8-Oxytocin	145	21	8.4
Arginine Vasopressin (AVP)	2.1	0.03	0.06

Signaling Pathway

Pro8-Oxytocin primarily exerts its effects through the G-protein coupled oxytocin receptor (OTR). Upon binding, it predominantly activates the Gαq signaling cascade. This leads to the activation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ binds to its receptors on the endoplasmic reticulum, triggering the release of stored calcium ions into the cytoplasm. This increase in intracellular calcium concentration is a key downstream signal that mediates many of the physiological effects of **Pro8-Oxytocin**.



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Pro8-Oxytocin Gαq Signaling Pathway

Experimental Protocols

The following sections provide detailed methodologies for the synthesis, purification, and biological characterization of **Pro8-Oxytocin**.

Solid-Phase Peptide Synthesis (SPPS) of Pro8-Oxytocin

This protocol is based on standard Fmoc (9-fluorenylmethoxycarbonyl) solid-phase peptide synthesis chemistry.

Materials:

- Rink Amide resin
- Fmoc-protected amino acids (Fmoc-Gly-OH, Fmoc-Pro-OH, Fmoc-Asn(Trt)-OH, Fmoc-Gln(Trt)-OH, Fmoc-Ile-OH, Fmoc-Tyr(tBu)-OH, Fmoc-Cys(Trt)-OH)
- Coupling reagent: HBTU (2-(1H-benzotriazol-1-yl)-1,1,3,3-tetramethyluronium hexafluorophosphate)
- Base: DIPEA (N,N-Diisopropylethylamine)
- Fmoc deprotection solution: 20% piperidine in DMF (N,N-dimethylformamide)
- Solvents: DMF, DCM (dichloromethane)
- Cleavage cocktail: TFA (trifluoroacetic acid) / TIS (triisopropylsilane) / H₂O (95:2.5:2.5, v/v/v)
- Diethyl ether

Procedure:

- Resin Swelling: Swell the Rink Amide resin in DMF for 30 minutes.

- **Fmoc Deprotection:** Remove the Fmoc group from the resin by treating with 20% piperidine in DMF for 5 minutes, followed by a second treatment for 15 minutes. Wash the resin thoroughly with DMF and DCM.
- **Amino Acid Coupling:**
 - Pre-activate the Fmoc-amino acid (3 equivalents) with HBTU (2.9 equivalents) and DIPEA (6 equivalents) in DMF for 5 minutes.
 - Add the activated amino acid solution to the resin and shake for 1-2 hours at room temperature.
 - Monitor the coupling reaction using a Kaiser test. If the test is positive (beads are blue), repeat the coupling step.
- **Washing:** After a negative Kaiser test (beads are colorless), wash the resin with DMF and DCM.
- **Peptide Chain Elongation:** Repeat steps 2-4 for each amino acid in the sequence, starting from the C-terminus (Glycine) and proceeding to the N-terminus (Cysteine).
- **Final Fmoc Deprotection:** After coupling the final amino acid (Fmoc-Cys(Trt)-OH), perform a final Fmoc deprotection as described in step 2.
- **Cleavage and Side-Chain Deprotection:**
 - Wash the resin with DCM and dry under vacuum.
 - Treat the resin with the cleavage cocktail for 2-3 hours at room temperature.
 - Filter the resin and collect the filtrate containing the cleaved peptide.
- **Peptide Precipitation:** Precipitate the crude peptide by adding cold diethyl ether to the filtrate. Centrifuge to pellet the peptide, decant the ether, and repeat the ether wash twice.
- **Drying:** Dry the crude peptide pellet under vacuum.

Cyclization and Purification of Pro8-Oxytocin

Materials:

- Crude linear **Pro8-Oxytocin**
- Oxidation buffer: 0.1 M ammonium bicarbonate buffer, pH 8.5
- RP-HPLC system with a C18 column
- Mobile phase A: 0.1% TFA in water
- Mobile phase B: 0.1% acetonitrile in water with 0.1% TFA
- Lyophilizer

Procedure:

- Oxidative Cyclization:
 - Dissolve the crude linear peptide in the oxidation buffer at a low concentration (e.g., 0.1 mg/mL) to favor intramolecular disulfide bond formation.
 - Stir the solution gently at room temperature and monitor the reaction by RP-HPLC until the linear peptide is consumed (typically 12-24 hours).
- Purification by RP-HPLC:
 - Acidify the cyclization mixture with TFA to pH 2-3.
 - Filter the solution and inject it onto the C18 column.
 - Elute the peptide using a linear gradient of mobile phase B (e.g., 10-60% over 30 minutes) at a flow rate of 1 mL/min.
 - Monitor the elution at 220 nm and collect the fractions containing the purified **Pro8-Oxytocin**.
- Lyophilization: Pool the pure fractions and lyophilize to obtain the final purified peptide as a white powder.

- Characterization: Confirm the identity and purity of the final product by analytical RP-HPLC and mass spectrometry.

Radioligand Receptor Binding Assay

This protocol describes a competition binding assay to determine the affinity of **Pro8-Oxytocin** for the oxytocin receptor.

Materials:

- CHO cells stably expressing the primate oxytocin receptor of interest.
- Radioligand: ^{125}I -ornithine vasotocin analog (^{125}I -OVTA)
- Binding buffer: e.g., 50 mM Tris-HCl, 5 mM MgCl_2 , 0.1% BSA, pH 7.4
- Wash buffer: Ice-cold binding buffer
- Non-specific binding control: High concentration of unlabeled Leu8-Oxytocin (e.g., 10 μM)
- Scintillation counter and vials

Procedure:

- Cell Plating: Seed the CHO-OTR cells in 96-well plates and grow to confluence.
- Assay Setup:
 - Prepare serial dilutions of unlabeled **Pro8-Oxytocin**.
 - In a 96-well plate, add the binding buffer, a fixed concentration of ^{125}I -OVTA (e.g., at its K_e), and the serially diluted **Pro8-Oxytocin**.
 - Include wells for total binding (^{125}I -OVTA only) and non-specific binding (^{125}I -OVTA + high concentration of unlabeled Leu8-Oxytocin).
- Incubation: Add the cell membrane preparations or intact cells to the assay plate and incubate at room temperature for a defined period (e.g., 60-90 minutes) to reach equilibrium.

- Termination and Washing:
 - Terminate the binding reaction by rapid filtration through glass fiber filters (e.g., Whatman GF/B) pre-soaked in binding buffer.
 - Quickly wash the filters with ice-cold wash buffer to remove unbound radioligand.
- Quantification:
 - Place the filters in scintillation vials with scintillation cocktail.
 - Measure the radioactivity using a scintillation counter.
- Data Analysis:
 - Calculate specific binding by subtracting non-specific binding from total binding.
 - Plot the percentage of specific binding against the logarithm of the **Pro8-Oxytocin** concentration.
 - Determine the IC_{50} value (the concentration of **Pro8-Oxytocin** that inhibits 50% of specific ^{125}I -OVTA binding) by non-linear regression analysis.
 - Calculate the K_i value using the Cheng-Prusoff equation.

Intracellular Calcium Mobilization Assay

This protocol uses a fluorescence-based assay to measure the functional potency of **Pro8-Oxytocin** in activating the oxytocin receptor.

Materials:

- CHO cells stably expressing the primate oxytocin receptor of interest.
- Fluorescent calcium indicator dye (e.g., Fluo-8 AM)
- Assay buffer: Hanks' Balanced Salt Solution (HBSS) with 20 mM HEPES, pH 7.4
- Probenecid (to prevent dye leakage)

- FLIPR (Fluorometric Imaging Plate Reader) or FlexStation instrument
- 96- or 384-well black-walled, clear-bottom plates

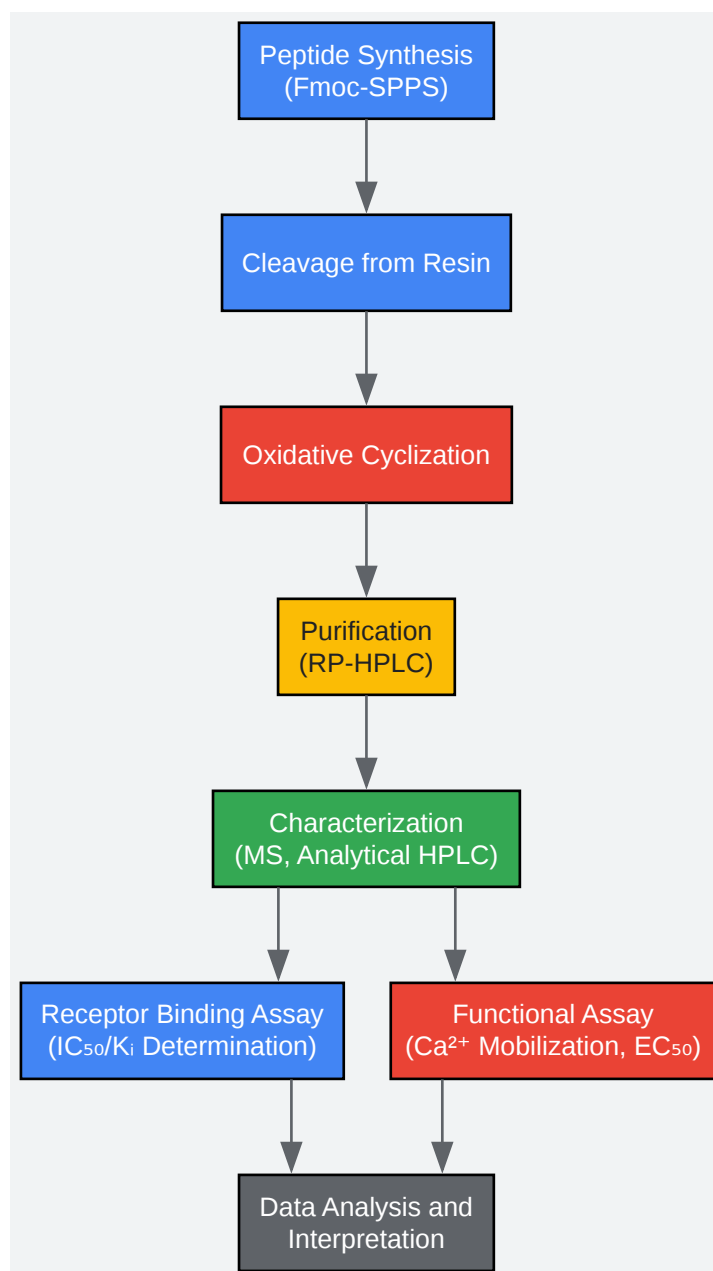
Procedure:

- Cell Plating: Seed the CHO-OTR cells into black-walled, clear-bottom plates and grow to 80-90% confluence.
- Dye Loading:
 - Prepare the dye-loading solution containing the fluorescent calcium indicator and probenecid in the assay buffer.
 - Remove the culture medium from the cells and add the dye-loading solution.
 - Incubate the plate at 37°C for 60 minutes in the dark.
- Compound Plate Preparation: Prepare a plate with serial dilutions of **Pro8-Oxytocin** in assay buffer.
- Measurement:
 - Place both the cell plate and the compound plate into the FLIPR or FlexStation instrument.
 - The instrument will add the **Pro8-Oxytocin** solutions to the cell wells and immediately begin measuring the fluorescence intensity over time.
 - A baseline fluorescence is recorded before the addition of the agonist, and the change in fluorescence upon agonist addition is monitored.
- Data Analysis:
 - The response is typically measured as the peak fluorescence intensity minus the baseline fluorescence.
 - Plot the response against the logarithm of the **Pro8-Oxytocin** concentration.

- Determine the EC₅₀ value (the concentration of **Pro8-Oxytocin** that produces 50% of the maximal response) by non-linear regression analysis.

Experimental Workflow

The following diagram illustrates the general workflow for the characterization of **Pro8-Oxytocin**, from its synthesis to its biological evaluation.



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Workflow for **Pro8-Oxytocin** Characterization**Need Custom Synthesis?**

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